

Standard operating procedure for handling 3-Methylfuran-2-carbonyl chloride

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Compound of Interest

Compound Name: 3-Methylfuran-2-carbonyl chloride

Cat. No.: B1596852

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Application Notes and Protocols for 3-Methylfuran-2-carbonyl chloride

Introduction

3-Methylfuran-2-carbonyl chloride (CAS No. 22601-06-5), also known as 3-Methyl-2-furoyl chloride, is a reactive acyl chloride derivative of furan.^{[1][2]} Its high reactivity makes it a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds and other complex molecules.^{[1][3]} However, this reactivity also presents significant handling challenges. Acyl chlorides are notoriously sensitive to moisture and can react violently with water and other nucleophiles, releasing corrosive hydrogen chloride gas.^{[4][5]}

This guide provides a detailed standard operating procedure (SOP) for the safe handling, use, storage, and disposal of **3-Methylfuran-2-carbonyl chloride**. The protocols outlined herein are designed to mitigate risks by explaining the causality behind each procedural step, ensuring a self-validating system of safety for researchers, scientists, and drug development professionals.

Hazard Identification and Chemical Profile

A thorough understanding of the chemical's properties is foundational to its safe handling. **3-Methylfuran-2-carbonyl chloride** is a corrosive compound that requires stringent safety controls.

Property	Value	Source(s)
CAS Number	22601-06-5	[1] [6] [7]
Molecular Formula	C ₆ H ₅ ClO ₂	[1] [6]
Molecular Weight	144.55 g/mol	[6]
Appearance	Not explicitly stated; likely a liquid	Inferred
Density	~1.263 g/cm ³ (Predicted)	[8]
Primary Hazard	Causes serious eye irritation (H319)	[6] [9]
Anticipated Hazards	Corrosive, water-reactive, produces HCl gas	[4] [10] [11]

GHS Hazard Statements:

- H319: Causes serious eye irritation.[\[6\]](#)[\[9\]](#)
- Implied Hazards from Acyl Chloride Class: Based on the reactivity of the acyl chloride functional group, this compound should be treated as corrosive, causing severe skin burns and eye damage. It is also likely to be harmful if inhaled due to the release of HCl upon contact with moisture.[\[10\]](#)[\[11\]](#)[\[12\]](#)

The Chemistry of Reactivity: Why Caution is Critical

The primary driver for the stringent handling protocols for **3-Methylfuran-2-carbonyl chloride** is the reactivity of the acyl chloride functional group.

Mechanism of Hydrolysis: Acyl chlorides react readily with water in a vigorous, often exothermic, hydrolysis reaction.[\[5\]](#) The lone pair of electrons on the oxygen atom of a water molecule attacks the electrophilic carbonyl carbon. This is followed by the elimination of a chloride ion, which then abstracts a proton to form hydrogen chloride (HCl), a corrosive gas.[\[5\]](#)[\[13\]](#)

This reaction is the root cause of many of the hazards associated with this compound:

- Corrosivity: The generation of HCl upon contact with moisture in the air or on skin and mucous membranes makes the compound highly corrosive.[11]
- Incompatibility: The rapid reaction with nucleophiles makes it incompatible with a wide range of substances, including water, alcohols, amines, and bases.[14][15]
- Pressure Buildup: If stored in a container that is not properly sealed or has moisture ingress, the generation of HCl gas can lead to a dangerous buildup of pressure.

Personal Protective Equipment (PPE): Your First Line of Defense

Due to the corrosive nature of **3-Methylfuran-2-carbonyl chloride** and its reaction byproducts, a comprehensive PPE ensemble is mandatory.[16][17]

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield.[11][17] Standard safety glasses are insufficient as they do not protect against vapors and splashes. The primary GHS hazard is serious eye irritation, making this the most critical piece of PPE. [6][9]
- Skin and Body Protection: A flame-resistant lab coat is the minimum requirement. For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron or a full chemical protective suit is recommended.[11][17]
- Hand Protection: Use chemical-resistant gloves. Butyl rubber or nitrile gloves are generally recommended for handling corrosive and reactive chemicals.[17][18] Always check the glove manufacturer's compatibility chart. Never wear latex gloves.
- Respiratory Protection: All handling of this compound must be performed inside a certified chemical fume hood to control vapor and HCl gas exposure.[11] If there is a potential for exposure above permissible limits, such as during a large spill, a full-face respirator with an acid gas cartridge is required.[11][17]

Experimental Protocols: A Step-by-Step Guide

This section details the standard operating procedure for handling **3-Methylfuran-2-carbonyl chloride** in a research laboratory setting.

Preparation and Workspace Setup

Causality: A prepared workspace minimizes the risk of accidental contact and ensures a swift response in case of an emergency.

- Fume Hood Verification: Confirm that the chemical fume hood is operational and has a valid inspection sticker. The airflow should be unobstructed.
- Clear Workspace: Ensure the fume hood is free of clutter and incompatible materials (e.g., bases, oxidizing agents, water sources).[\[14\]](#)[\[19\]](#)
- Assemble Materials: Place all necessary equipment (glassware, syringes, stir plates, reagents) inside the fume hood before introducing the **3-Methylfuran-2-carbonyl chloride**. Ensure all glassware is dry, either by oven-drying or flame-drying under an inert atmosphere.
- Emergency Equipment: Locate the nearest safety shower, eyewash station, and fire extinguisher.[\[14\]](#)[\[20\]](#) Ensure a spill kit appropriate for acid chlorides is immediately accessible.[\[21\]](#)

Handling and Dispensing Workflow

Causality: The high reactivity of acyl chlorides necessitates careful, deliberate actions to prevent exposure and uncontrolled reactions.[\[10\]](#)

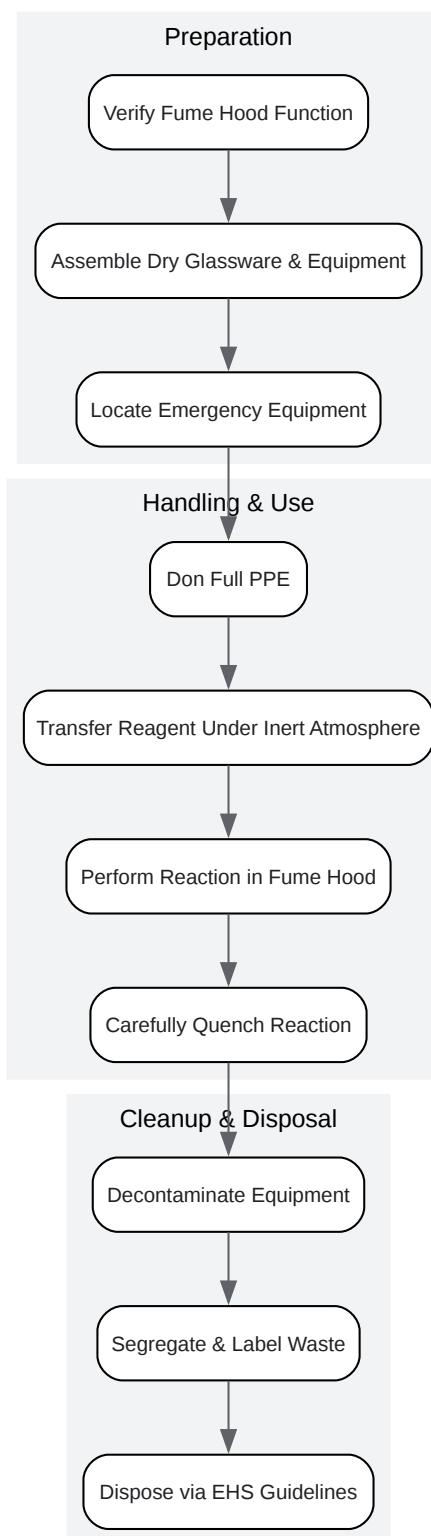
- Don PPE: Put on all required PPE as detailed in Section 3 before handling the reagent bottle.
- Inert Atmosphere: If the reaction is moisture-sensitive, use an inert atmosphere (e.g., nitrogen or argon) for all transfers.[\[10\]](#)
- Container Handling: Carefully open the container inside the fume hood. Be aware of potential pressure buildup.[\[20\]](#)
- Liquid Transfer: Use a dry glass syringe or cannula for transferring the liquid. Avoid using plastic pipettes or syringes unless they are confirmed to be compatible with acyl chlorides.
- Reaction Quenching: Acyl chloride reactions must be carefully quenched. This is typically done by slowly adding the reaction mixture to a quenching agent like water, an alcohol, or a

basic solution, always with cooling.[\[15\]](#) The reverse addition can cause a violent, uncontrolled reaction.

- Decontamination: Decontaminate any equipment that has come into contact with **3-Methylfuran-2-carbonyl chloride**. This can be done by rinsing with an appropriate solvent (e.g., dichloromethane) followed by a slow and careful quench of the rinsate with an alcohol like isopropanol.

Workflow for Handling 3-Methylfuran-2-carbonyl chloride

Workflow: Handling 3-Methylfuran-2-carbonyl chloride

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Caption: A logical workflow for the safe handling of **3-Methylfuran-2-carbonyl chloride**.

Storage and Waste Management

Storage

Causality: Improper storage can lead to degradation of the chemical, pressure buildup, and dangerous reactions with incompatible materials.

- Dedicated Storage: Store **3-Methylfuran-2-carbonyl chloride** in a dedicated, ventilated corrosive-materials cabinet.[14]
- Incompatibility: Segregate it from bases, oxidizing agents, alcohols, and any moisture-containing compounds.[14][19]
- Container Integrity: Keep the container tightly sealed to prevent moisture ingress and the escape of corrosive vapors.[11] Use a secondary containment tray to mitigate leaks.[19]
- Environment: Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[11][22]

Waste Disposal

Causality: Acyl chloride waste is hazardous and must be neutralized before disposal to prevent reactions in the waste stream.

- Waste Streams: Maintain separate, clearly labeled waste containers for:
 - Solid waste (contaminated gloves, paper towels).
 - Liquid organic waste.
- Neutralization: Before disposal, any residual **3-Methylfuran-2-carbonyl chloride** should be quenched. Slowly add the waste material to a stirred, cooled solution of isopropanol or methanol to convert it to the less reactive ester.[15]
- Labeling: All waste containers must be properly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Corrosive, Water-Reactive).
- Collection: Dispose of all waste through your institution's Environmental Health and Safety (EHS) department according to local, state, and federal regulations.[12]

Emergency Procedures

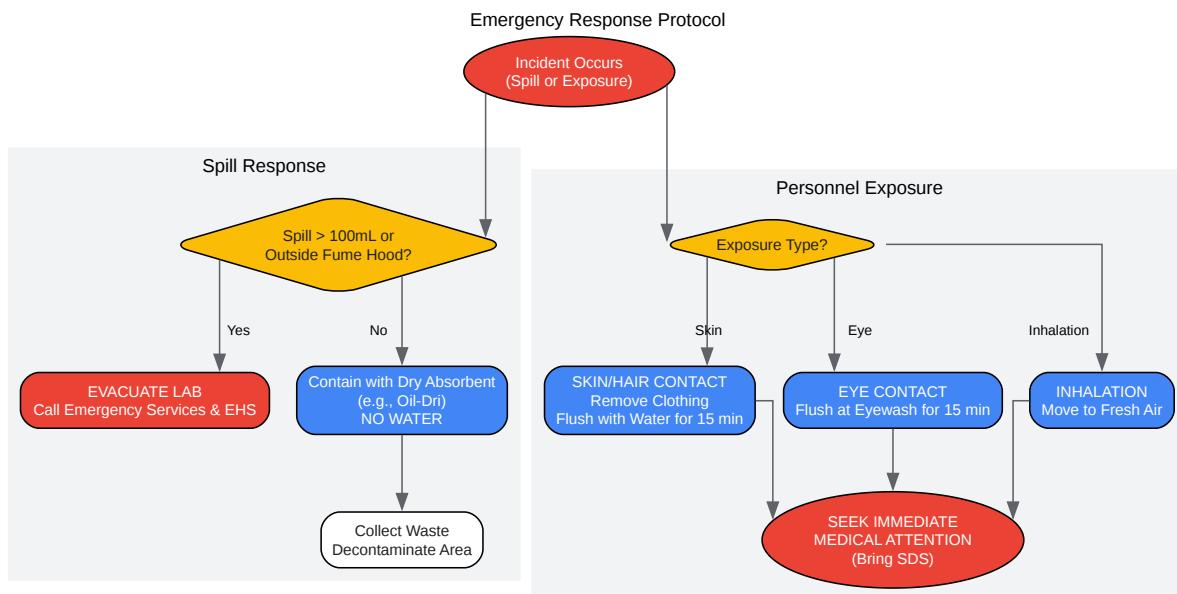
Immediate and correct response to an exposure or spill is critical.

Spills

Causality: A rapid and appropriate response is necessary to contain the corrosive material and prevent exposure. Using water on an acyl chloride spill will exacerbate the situation by generating large amounts of HCl gas.[\[21\]](#)

- Small Spill (<100 mL) inside a Fume Hood:
 - Alert personnel in the immediate area.
 - Wearing full PPE, cover the spill with a dry absorbent material like Oil-Dri, vermiculite, or sand. DO NOT use water or sodium bicarbonate.[\[21\]](#)
 - Carefully sweep the absorbed material into a dry, sealable container.
 - Wipe the area with a dry cloth, then decontaminate with a cloth dampened with isopropanol.
 - Label the container as hazardous waste and dispose of it through EHS.
- Large Spill (>100 mL) or any spill outside a Fume Hood:
 - Evacuate the laboratory immediately and alert others.[\[23\]](#)[\[24\]](#)
 - Close the laboratory doors to confine the vapors.
 - Call emergency services and your institution's EHS department.[\[24\]](#)
 - Provide details about the spilled chemical, quantity, and location.
 - Do not attempt to clean up a large spill unless you are specifically trained and equipped to do so.

Emergency Response Flowchart

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Caption: Decision-making flowchart for spills and personnel exposure incidents.

Personnel Exposure

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes.[\[11\]](#)[\[23\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with water at an eyewash station for at least 15 minutes, holding the eyelids open.[\[9\]](#)[\[11\]](#) Remove contact lenses if present and easy to do. [\[9\]](#) Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[[11](#)]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[[9](#)][[11](#)] Seek immediate medical attention.

For all exposure incidents, provide the Safety Data Sheet (SDS) for **3-Methylfuran-2-carbonyl chloride** to the responding medical personnel.

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